

# Differences between TZ4M models for research applications

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: TZ4M

Cat. No.: B12387039

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An In-depth Technical Guide to **TZ4M** Series Controllers

## Introduction

The **TZ4M** series are advanced, dual PID auto-tuning temperature controllers designed for high-precision temperature management in a variety of industrial applications. While the query specified research applications in drug development, it is important to clarify that the **TZ4M** series are industrial controllers and not biological or chemical models. This guide provides a comprehensive technical overview of the **TZ4M** models, their functionalities, and operational parameters, tailored for a technical audience requiring precise process control.

## Core Features of the TZ4M Series

The **TZ4M** series controllers offer a range of features to ensure optimal temperature regulation:

- **Dual PID Auto-Tuning:** The controllers employ a sophisticated dual PID algorithm that allows for either fast response or low overshoot, depending on the application's requirements. The auto-tuning function automatically measures the thermal characteristics of the system and calculates the optimal PID parameters.
- **Multiple Control Modes:** Users can select between ON/OFF control, P, PI, PD, PIDF, and PIDS control modes to suit various processes.<sup>[1]</sup>

- Versatile Input and Output Options: The **TZ4M** series supports a wide range of input sensors, including thermocouples and RTDs, and offers various output options such as relay, SSR, and current outputs.[\[1\]](#)[\[2\]](#)
- Clear Display: A 7-segment LED display shows the process value (PV) in red and the setting value (SV) in green for easy monitoring.[\[1\]](#)

## Quantitative Data Summary

The following tables summarize the key technical specifications of the **TZ4M** series controllers.

### General Specifications

Specification	Value
Power Supply	100-240VAC 50/60Hz
Allowable Voltage Range	90 to 110% of rated voltage
Power Consumption	Approx. 6VA
Display Method	7-Segment LED (PV: Red, SV: Green)
Control Method	ON/OFF, P, PI, PD, PIDF, PIDS
Display Accuracy	±0.3% based on F.S. or 3°C Max.
Setting Type	Front push buttons
Ambient Temperature	-10 to 50°C
Storage Temperature	-20 to 60°C
Ambient Humidity	35 to 85% RH

### Input Sensor Specifications

Sensor Type	Model	Range (°C)
Thermocouple	K (CA)	-100 to 1300
J (IC)	0 to 800	
R (PR)	0 to 1700	
E (CR)	0 to 800	
T (CC)	-200 to 400	
S (PR)	0 to 1700	
N (NN)	0 to 1300	
W (TT)	0 to 2300	
RTD	DIN Pt100	-199.9 to 500.0
JIS Pt100	-199.9 to 500.0	
Analog	Voltage	
Current	4-20mADC	

## Output Specifications

Output Type	Rating	Model Indicator
Relay	250VAC 3A 1c	R
SSR	12VDC ±3V Max. 30mA	S
Current	4-20mADC (Load resistance: Max. 600Ω)	C

## Control Methodologies and Operational Protocols

The **TZ4M** series offers distinct PID control modes to cater to different process requirements: PIDF for high-speed response and PIDS for low-speed response with minimal overshoot.[\[1\]](#)[\[2\]](#)

### PIDF (High-Speed Response Type)

This mode is suitable for applications that require a rapid response to reach the setpoint temperature quickly. Examples include injection molding machines and electric furnaces that need preheating.[1][2]

## PIDS (Low-Speed Response Type)

This mode is designed for processes where minimizing overshoot is critical to prevent damage or hazards, such as in plating machines or oil temperature control systems.[1][2] The factory default setting for the TZ series is PIDS.[1][2]

## Auto-Tuning Protocol

The auto-tuning function optimizes the PID parameters for the specific thermal characteristics of the controlled system. The protocol for initiating auto-tuning is as follows:

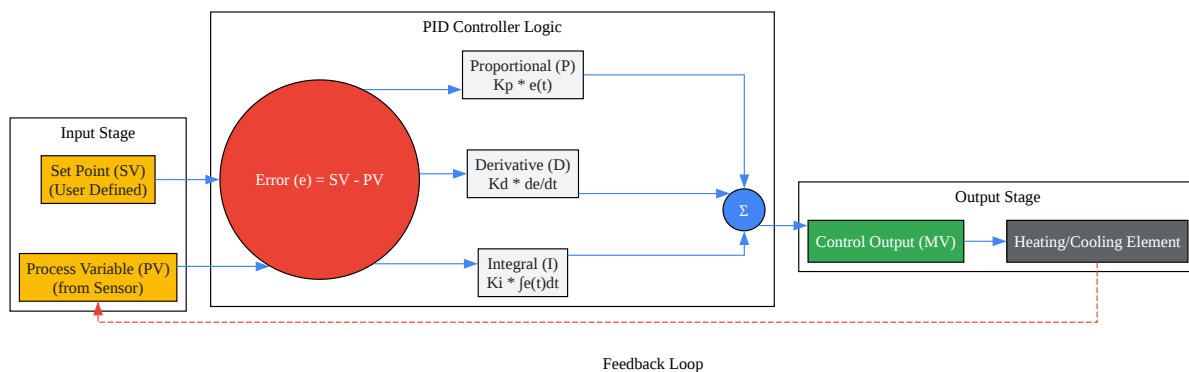
- Initial Setup: Connect the controller and the sensor to the system.
- Initiate Auto-Tuning: Press and hold the AT key for 3 seconds or more to start the auto-tuning process. The AT lamp will flicker during this process.
- Completion: The AT lamp will turn off when the auto-tuning is complete. The calculated PID parameters are then stored.
- Interruption: To stop the auto-tuning process, press and hold the AT key for 5 seconds or more.

There are two auto-tuning modes:

- Tun1 (Default): Auto-tuning is executed at the set value (SV).
- Tun2: Auto-tuning is executed at 70% of the set value (SV).

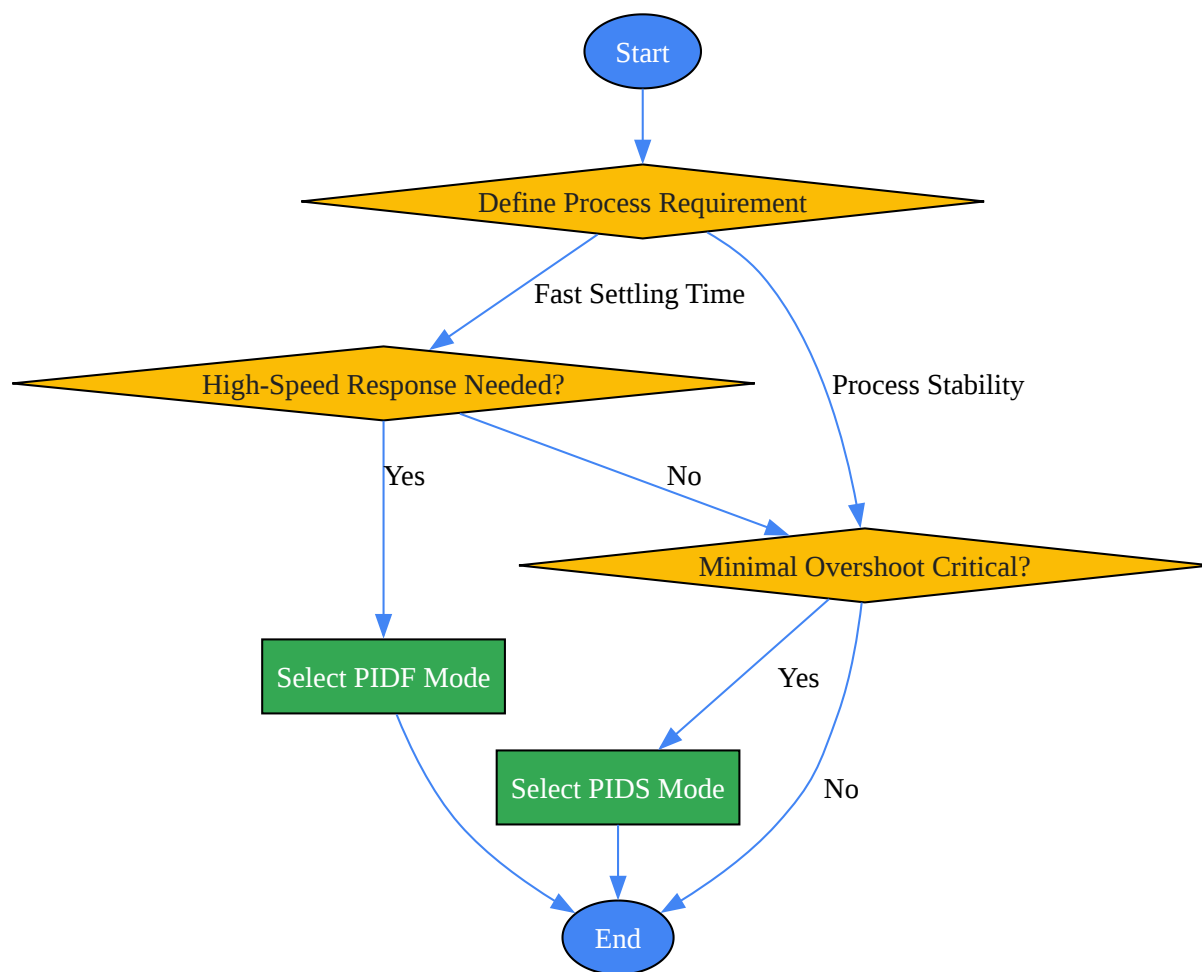
## Diagrams of Signaling Pathways and Logical Relationships

The following diagrams illustrate the core logical flows and control pathways within the **TZ4M** controllers.



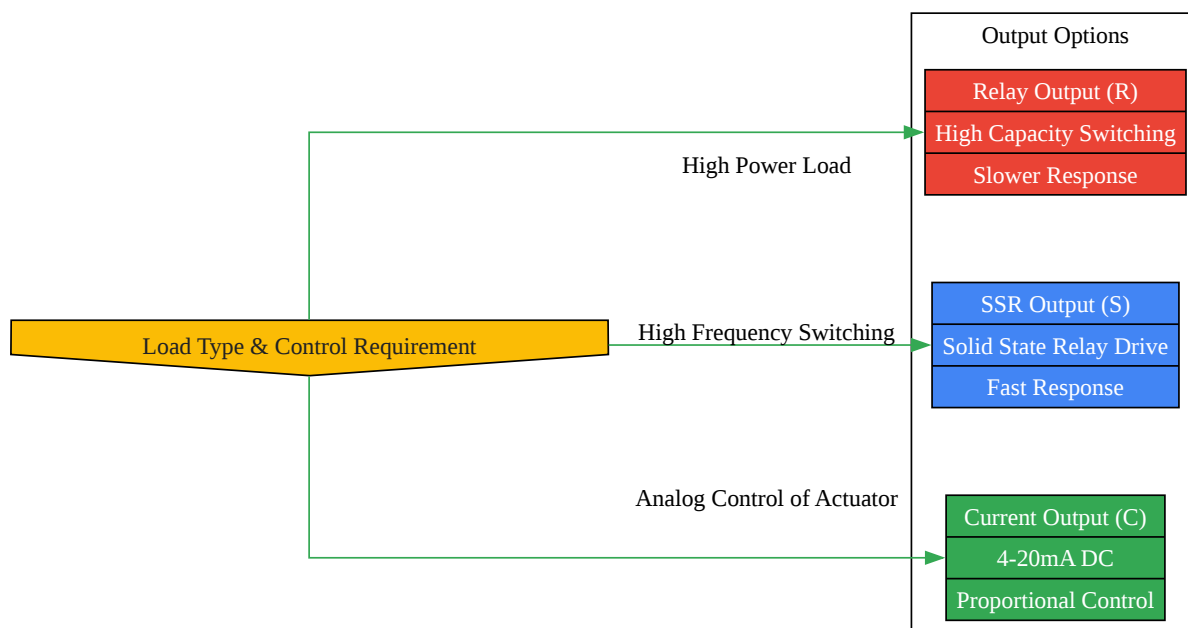
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Caption: PID Control Logic Flowchart



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Caption: PIDF vs. PIDS Selection Workflow



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